

An In-depth Technical Guide to Diphenyl Phthalate-3,4,5,6-d4

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Compound of Interest

Compound Name: *Diphenyl Phthalate-3,4,5,6-d4*

Cat. No.: *B1460583*

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CAS Number: 1398065-61-6

Chemical Formula: $C_{20}H_{10}D_4O_4$

Molecular Weight: 322.35 g/mol

This technical guide provides a comprehensive overview of **Diphenyl Phthalate-3,4,5,6-d4**, a deuterated isotropic analogue of Diphenyl Phthalate. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, analytical applications, metabolism, and toxicological profile.

Physicochemical Properties

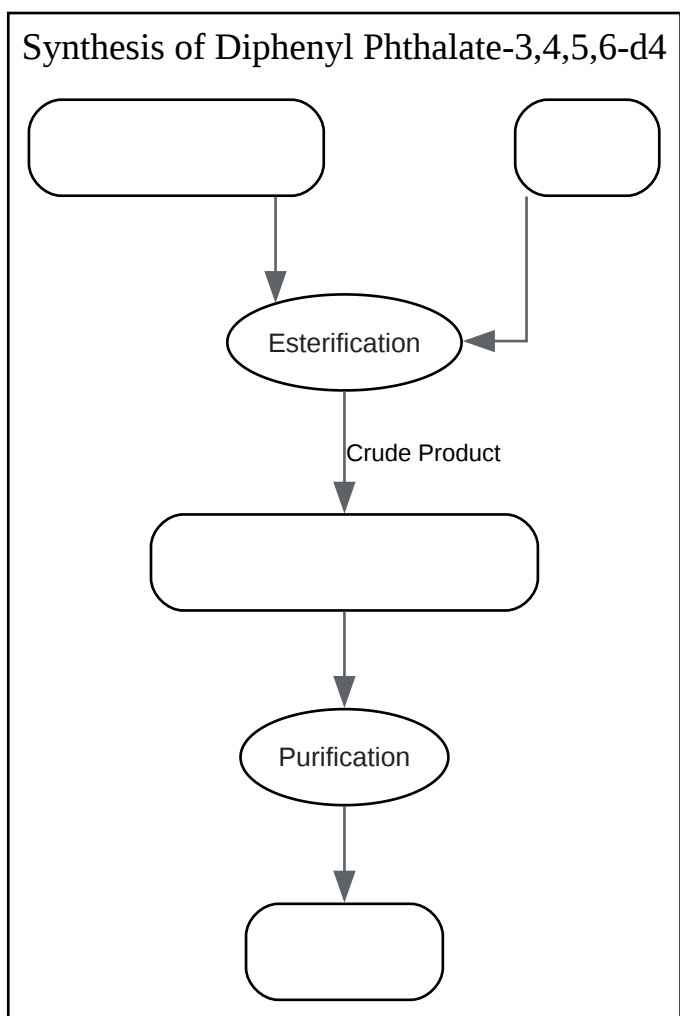
Diphenyl Phthalate-3,4,5,6-d4 is a white solid at room temperature. Its physical and chemical properties, along with those of its non-deuterated counterpart, are summarized below for comparative analysis.

Property	Diphenyl Phthalate-3,4,5,6-d4	Diphenyl Phthalate (CAS 84-62-8)
Molecular Formula	C ₂₀ H ₁₀ D ₄ O ₄ [1]	C ₂₀ H ₁₄ O ₄ [1]
Molecular Weight	322.35 g/mol [2]	318.32 g/mol [1] [3]
Appearance	Solid [4]	White powder to crystal [5]
Melting Point	Not explicitly available, expected to be similar to the non-deuterated form.	71-76 °C [2] [3]
Boiling Point	Not explicitly available.	405 °C [2]
Flash Point	Not explicitly available.	224 °C [2]
Solubility	Soluble in organic solvents. [6]	Soluble in organic solvents, limited solubility in water. [6]
Isotopic Enrichment	≥99 atom % D [7]	Not Applicable

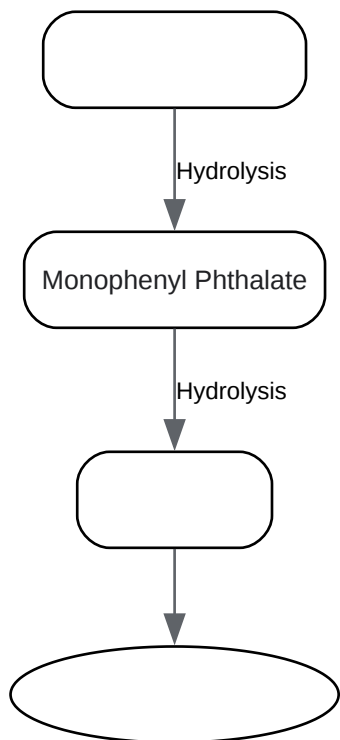
Synthesis

While a specific, detailed synthesis protocol for **Diphenyl Phthalate-3,4,5,6-d4** is not readily available in the public domain, a plausible synthetic route can be inferred from the general synthesis of phthalate esters and the availability of deuterated precursors. The most probable method involves the esterification of deuterated phthalic anhydride with phenol.

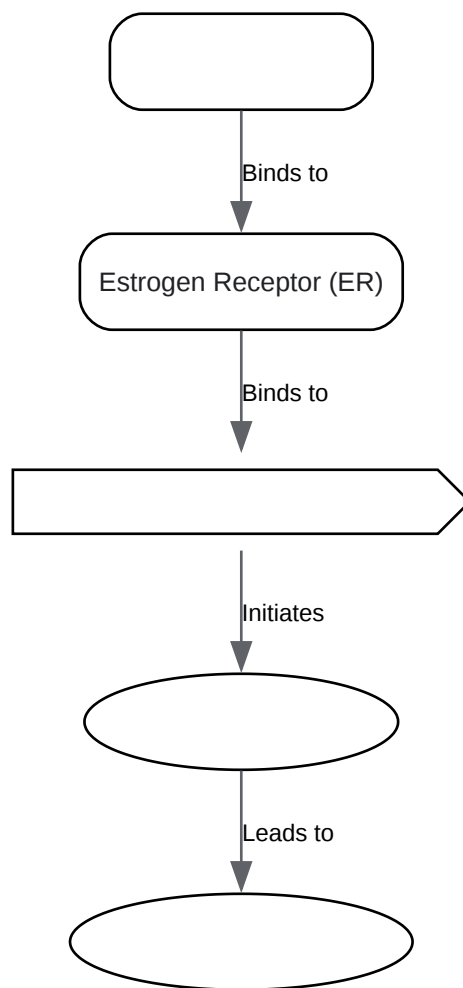
A potential synthetic workflow is outlined below:

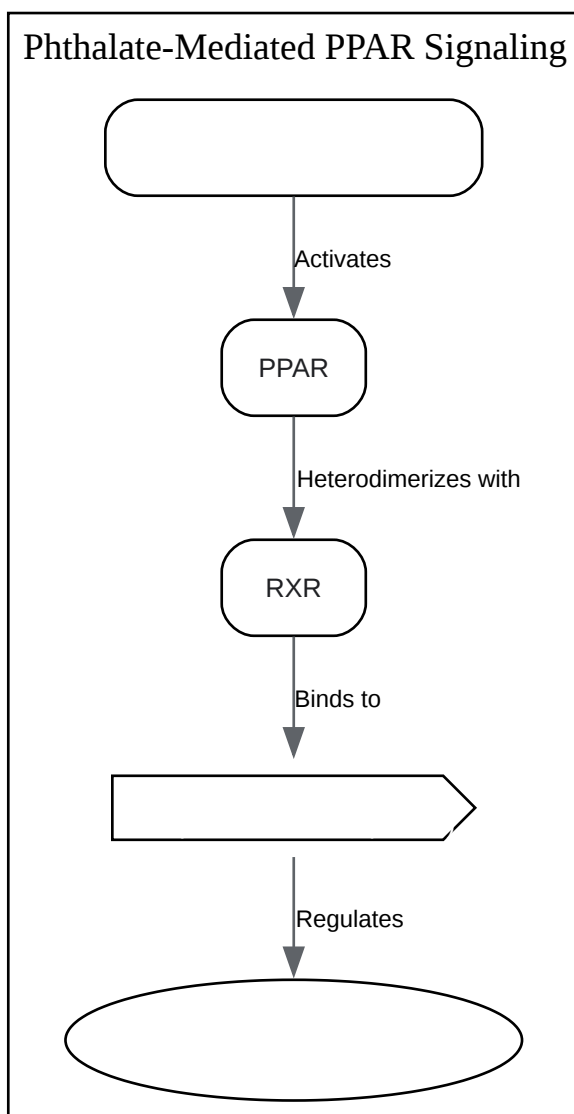


Metabolic Pathway of Diphenyl Phthalate



Phthalate Endocrine Disruption





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